

# Safety, handling, and storage of 4-tert-Butylanisole

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## Compound of Interest

Compound Name: 4-tert-Butylanisole

Cat. No.: B1294814

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An In-depth Technical Guide to **4-tert-Butylanisole**: Safety, Handling, and Storage

This technical guide provides comprehensive information on the safety, handling, and storage of **4-tert-Butylanisole**, geared towards researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**4-tert-Butylanisole**, also known as 1-tert-butyl-4-methoxybenzene, is a clear, colorless to slightly yellow liquid.<sup>[1][2][3]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O	[4]
Molecular Weight	164.24 g/mol	[5]
CAS Number	5396-38-3	[5]
Appearance	Clear, colorless to slightly yellow liquid	[1][2][3]
Density	0.938 g/mL at 25 °C	
Melting Point	18 °C	[6]
Boiling Point	80 °C at 1.5 mmHg	[3][7]
Flash Point	94 °C / 201.2 °F	[8]
Refractive Index	n <sub>20</sub> /D 1.503	
Solubility	No information available	[8]
Stability	Stable under normal conditions	[8][9]

## Safety and Toxicology

While **4-tert-Butylanisole** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), comprehensive toxicological studies are limited. The toxicological properties have not been fully investigated.[10]

Acute Toxicity:

- Oral LD50 (Rat): No data available.[9]
- Dermal LD50 (Rabbit): No data available.[9]
- Inhalation LC50 (Rat): No data available.[9]

Hazard Statements:

- No specific hazard statements are required.

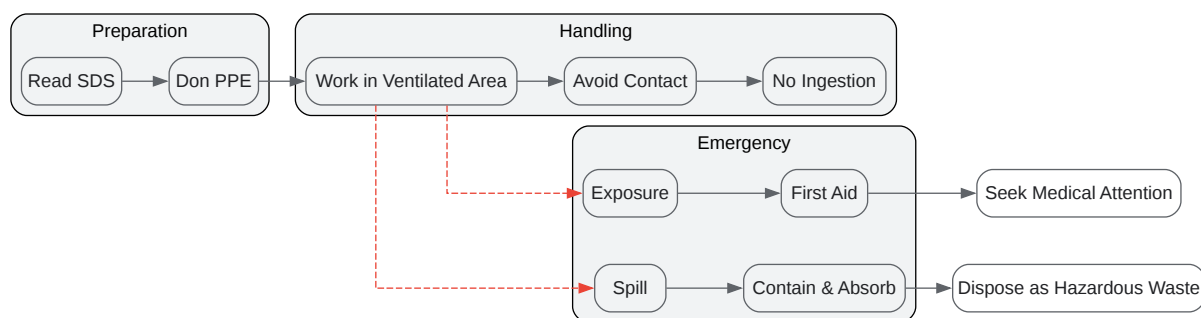
#### Precautionary Measures:

- Avoid contact with skin and eyes.[7]
- Do not breathe vapor.[7]
- Handle in accordance with good industrial hygiene and safety practices.[8]

#### In case of exposure:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes.[8]
- Skin: Wash off immediately with soap and plenty of water.[8]
- Inhalation: Remove to fresh air.[8]
- Ingestion: Clean mouth with water and seek medical attention.[8]

A safety workflow for handling **4-tert-Butylanisole** is illustrated below.



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**Caption:** Safety workflow for handling **4-tert-Butylanisole**.

## Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to minimize exposure and ensure a safe working environment.

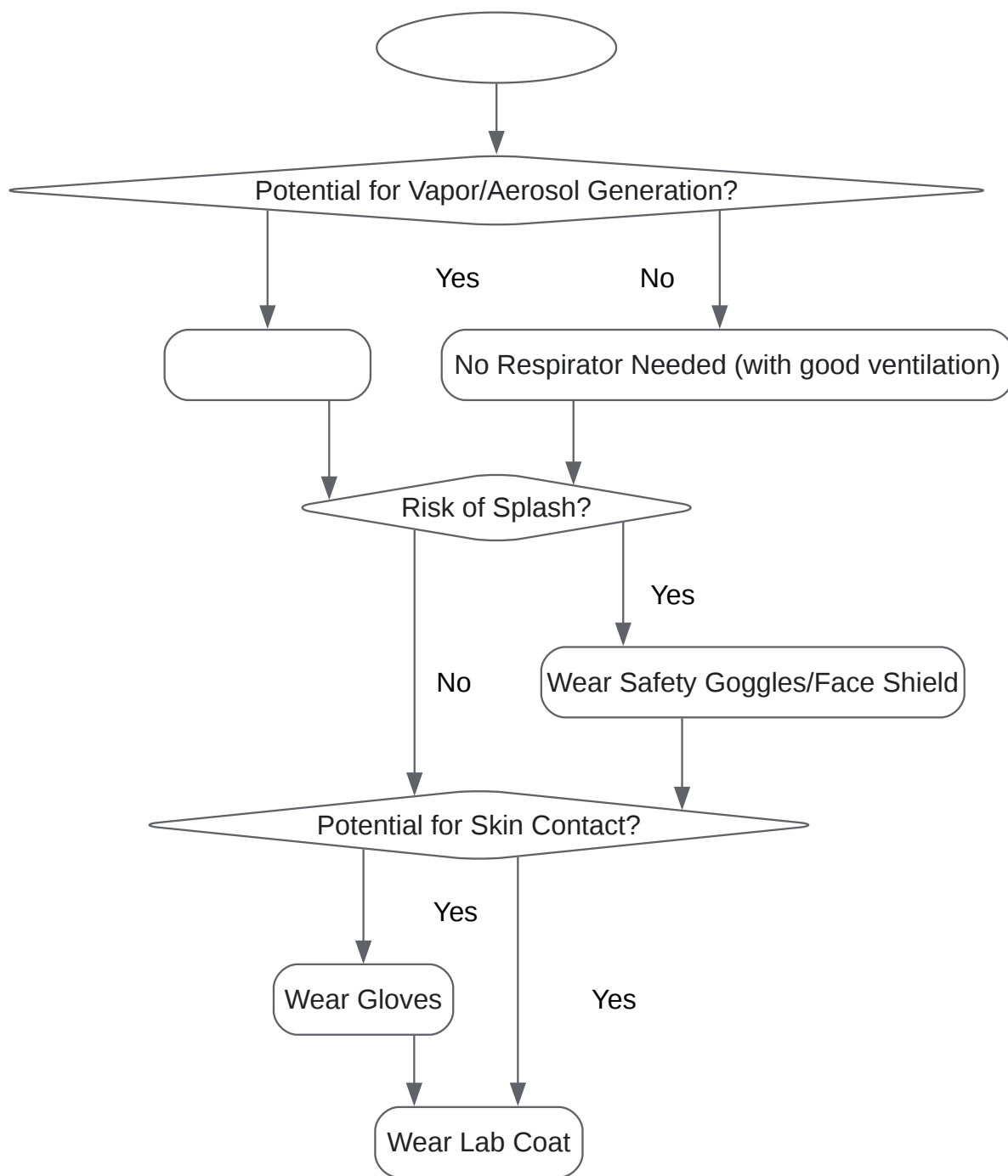
Engineering Controls:

- Work in a well-ventilated area. Use of a chemical fume hood is recommended for procedures that may generate vapors or aerosols.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[8\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[\[8\]](#) If vapors are expected to be generated, a NIOSH/MSHA approved respirator should be used.[\[2\]](#)

The following diagram outlines the decision process for selecting appropriate PPE.



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**Caption:** PPE selection guide for **4-tert-Butylanisole**.

## Storage

Proper storage of **4-tert-Butylanisole** is essential for maintaining its stability and ensuring safety.

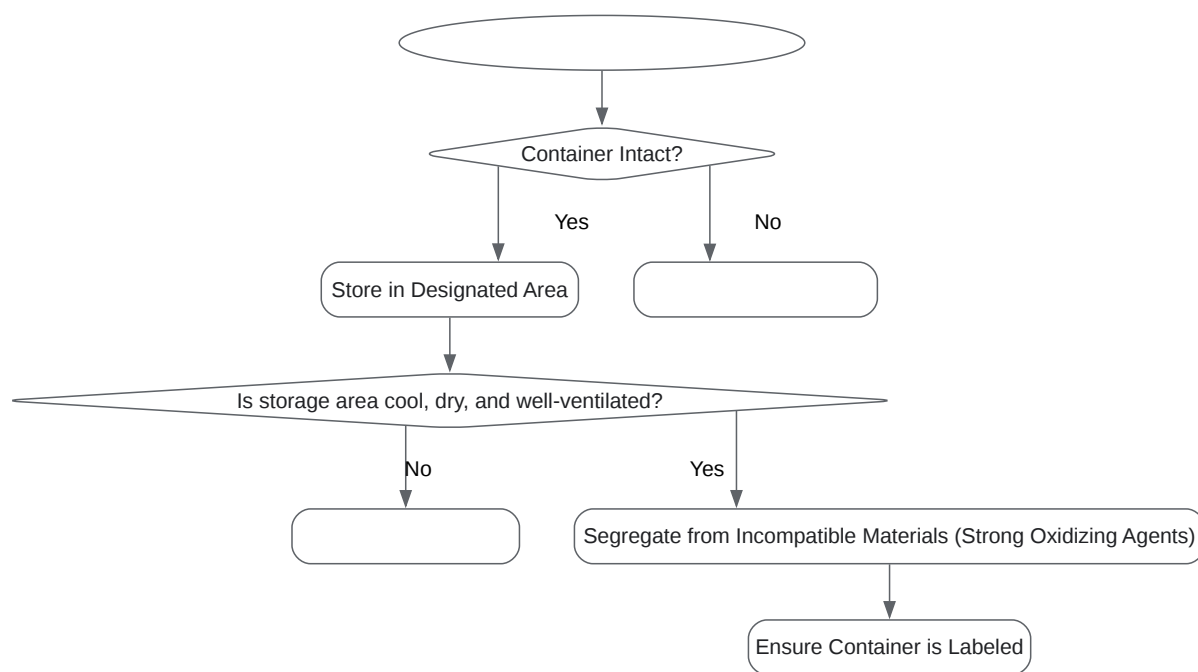
Storage Conditions:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)
- Store at room temperature.[\[1\]](#)[\[11\]](#)
- Keep away from heat, sparks, and flame.[\[9\]](#)

Incompatible Materials:

- Strong oxidizing agents.[\[8\]](#)[\[9\]](#)

The storage decision tree below provides guidance on appropriate storage practices.



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